Application Notes and Protocols for Intraperitoneal Injection of SSR 146977 Hydrochloride

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Compound of Interest

Compound Name:	*SSR 146977 hydrochloride*
Cat. No.:	*B560258*

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Introduction

SSR 146977 hydrochloride is a potent and selective non-peptide antagonist of the tachykinin NK3 receptor. It is a valuable tool for investigating the physiological and pathological roles of the NK3 receptor and its endogenous ligand, neurokinin B. The tachykinin system, including the NK3 receptor, is implicated in a variety of biological processes, particularly in the central nervous system, and is a target for the development of therapeutics for neuropsychiatric and other disorders. These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **SSR 146977 hydrochloride** in preclinical animal models, along with relevant quantitative data and a depiction of the associated signaling pathway.

Quantitative Data Summary

The following table summarizes the effective doses of **SSR 146977 hydrochloride** administered via intraperitoneal injection in various in vivo studies.

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Animal Model	Application	Doses (IP)	Observed Effect	Reference
Gerbil	Inhibition of turning behavior	0.2 mg/kg	ID50 for inhibiting turning behavior	[1]
Gerbil	Prevention of decreased locomotor activity	10 and 30 mg/kg	Prevented the decrease in locomotor activity mediated by NK3 receptor stimulation	[1]
Guinea Pig	Antagonism of senktide-induced acetylcholine release in the hippocampus	0.3 and 1 mg/kg	Antagonized the effects of the NK3 receptor agonist senktide	[1]
Guinea Pig	Antagonism of senktide-induced norepinephrine release in the prefrontal cortex	0.3 mg/kg	Antagonized the effects of the NK3 receptor agonist senktide	[1]
Guinea Pig	Prevention of haloperidol-induced increase in spontaneously active dopamine A10 neurons	1 and 3 mg/kg	Prevented the haloperidol-induced increase in the number of active neurons	[1]
Guinea Pig	Inhibition of bronchial hyperresponsiveness and microvascular permeability	0.1 - 1 mg/kg	Inhibited acetylcholine-induced bronchial hyperresponsiveness and histamine-	[1]

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			induced microvascular permeability	
Guinea Pig	Inhibition of citric acid-induced cough	0.03 - 1 mg/kg	Dose-dependent inhibition of cough	[1]

Experimental Protocols

Reagent Preparation

1. Stock Solution Preparation:

SSR 146977 hydrochloride is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. Due to the poor aqueous solubility of the compound, a stock solution in an organic solvent is recommended.

- Materials:
  - **SSR 146977 hydrochloride** powder
  - Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
  - Sterile microcentrifuge tubes
- Procedure:
  - Aseptically weigh the desired amount of **SSR 146977 hydrochloride** powder.
  - Add the appropriate volume of DMSO to achieve a high-concentration stock solution (e.g., 10 mg/mL or 100 mM).
  - Vortex thoroughly until the compound is completely dissolved.
  - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

2. Dosing Solution Preparation:

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For intraperitoneal injection, the stock solution must be diluted to the final desired concentration in a vehicle that is well-tolerated by the animals. It is crucial to minimize the percentage of organic solvent in the final injection volume to avoid toxicity.

- Materials:
  - **SSR 146977 hydrochloride** stock solution
  - Sterile saline (0.9% NaCl) or Phosphate Buffered Saline (PBS)
  - Sterile polypropylene tubes
- Procedure:
  - On the day of the experiment, thaw an aliquot of the **SSR 146977 hydrochloride** stock solution.
  - Calculate the required volume of the stock solution based on the desired final concentration and the total volume of the dosing solution to be prepared.
  - Dilute the stock solution with sterile saline or PBS to the final concentration. Note: The final concentration of DMSO should be kept to a minimum, ideally below 5% of the total injection volume. A pilot study to determine the optimal vehicle composition that ensures solubility and minimizes adverse effects is recommended.
  - Vortex the dosing solution thoroughly to ensure homogeneity.
  - Prepare a vehicle control solution containing the same concentration of DMSO in saline or PBS as the drug solution.

Intraperitoneal Injection Protocol (Rodents)

This protocol provides a general guideline for intraperitoneal injection in rodents (e.g., mice, rats, gerbils, guinea pigs). All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

- Materials:

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- Prepared dosing solution of **SSR 146977 hydrochloride**
- Vehicle control solution
- Sterile syringes (1 mL or 3 mL)
- Sterile needles (25-27 gauge)
- Animal scale
- 70% ethanol

- Procedure:
  - Weigh the animal to determine the correct injection volume based on its body weight and the desired dose (mg/kg).
  - Gently restrain the animal. For mice and rats, one common method is to scruff the animal to immobilize the head and body.
  - Position the animal with its head tilted slightly downwards to move the abdominal organs away from the injection site.
  - Locate the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent puncture of the bladder or cecum.
  - Swab the injection site with 70% ethanol.
  - Insert the needle at a 15-20 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid puncturing internal organs.
  - Gently aspirate by pulling back the plunger to ensure that no blood or urine is drawn into the syringe. If fluid is aspirated, discard the needle and syringe and start with a fresh preparation.
  - Inject the calculated volume of the dosing solution or vehicle control smoothly and steadily.
  - Withdraw the needle and return the animal to its cage.

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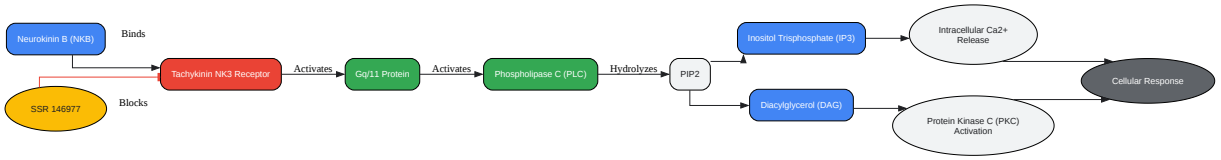
- Monitor the animal for any signs of distress or adverse reactions following the injection.

Visualizations

Signaling Pathway of the NK3 Receptor

The following diagram illustrates the canonical signaling pathway activated by the tachykinin NK3 receptor, which is antagonized by SSR 146977.



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Caption: NK3 Receptor Signaling Pathway and its antagonism by SSR 146977.

Experimental Workflow

The following diagram outlines the general workflow for an in vivo study using intraperitoneal injection of **SSR 146977 hydrochloride**.

Caption: General workflow for in vivo studies with **SSR 146977 hydrochloride**.

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References

- 1. Biochemical and pharmacological activities of SSR 146977, a new potent nonpeptide tachykinin NK3 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of SSR 146977 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560258/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-ssr-146977-hydrochloride]

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